

# Technical Guide: YM-155 (Sepantronium) Stability & Handling

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## Compound of Interest

Compound Name: YM-155 hydrochloride

CAS No.: 355406-09-6

Cat. No.: B1602956

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## Technical Support Center

### Executive Summary & Compound Identity

Critical Note on Salt Forms: You inquired about **YM-155 Hydrochloride**. However, the vast majority of commercially available YM-155 is supplied as Sepantronium Bromide (YM-155 monobromide). While the hydrochloride salt exists (PubChem CID 23108256), the bromide salt (PubChem CID 10126189) is the standard form used in >95% of published literature and clinical trials.

- If you truly have the Hydrochloride salt: It generally exhibits higher water solubility than the bromide.
- If you have the Bromide salt (Standard): Follow the solubility limits below strictly, as it has unique solvent incompatibilities compared to typical small molecules.

Compound Profile:

- Common Name: YM-155 (Sepantronium Bromide)[1][2][3][4]

- Mechanism: Survivin suppressant (transcriptional inhibition), Topoisomerase II inhibitor, ROS inducer.
- Appearance: Light yellow to yellow solid.
- Molecular Weight: ~443.3 g/mol (Bromide salt).

## Solubility & Reconstitution Guide

Unlike many lipophilic drugs that dissolve easily in 100% DMSO, YM-155 (Bromide) is an ionic salt with distinct solubility characteristics. Researchers often encounter precipitation because they treat it like a standard hydrophobic inhibitor.

### Solubility Data Table

Solvent	Solubility Limit (Bromide Salt)	Recommendations
Water (Sterile)	~100 mM (44 mg/mL)	Preferred Solvent. Best for high-concentration stocks.
DMSO	~20 mM (8.8 mg/mL)	Use with Caution. Lower solubility than water. High concentrations may precipitate.
Ethanol	Insoluble	Do NOT use.
PBS (pH 7.2)	~5 mg/mL	Good for working dilutions, not for stock solutions.

## Reconstitution Protocol

Objective: Create a stable 10 mM Stock Solution.

- Calculate: For 5 mg of YM-155 (MW 443.3), you need 1.13 mL of solvent to achieve 10 mM.
- Select Solvent:
  - Scenario A (Standard): Use Sterile Water or 0.9% Saline. This is the most stable method.

- Scenario B (DMSO required): Use high-grade anhydrous DMSO. Do not exceed 20 mM.
- Dissolution: Vortex moderately for 1-2 minutes. If particles persist, sonicate in a water bath for 5 minutes at room temperature.
  - Warning: Do not heat above 37°C, as thermal degradation can occur.
- Aliquoting: Divide into single-use aliquots (e.g., 20-50 L) to avoid freeze-thaw cycles.
- Storage: Store aliquots at -20°C (stable for 6 months) or -80°C (stable for 1 year).

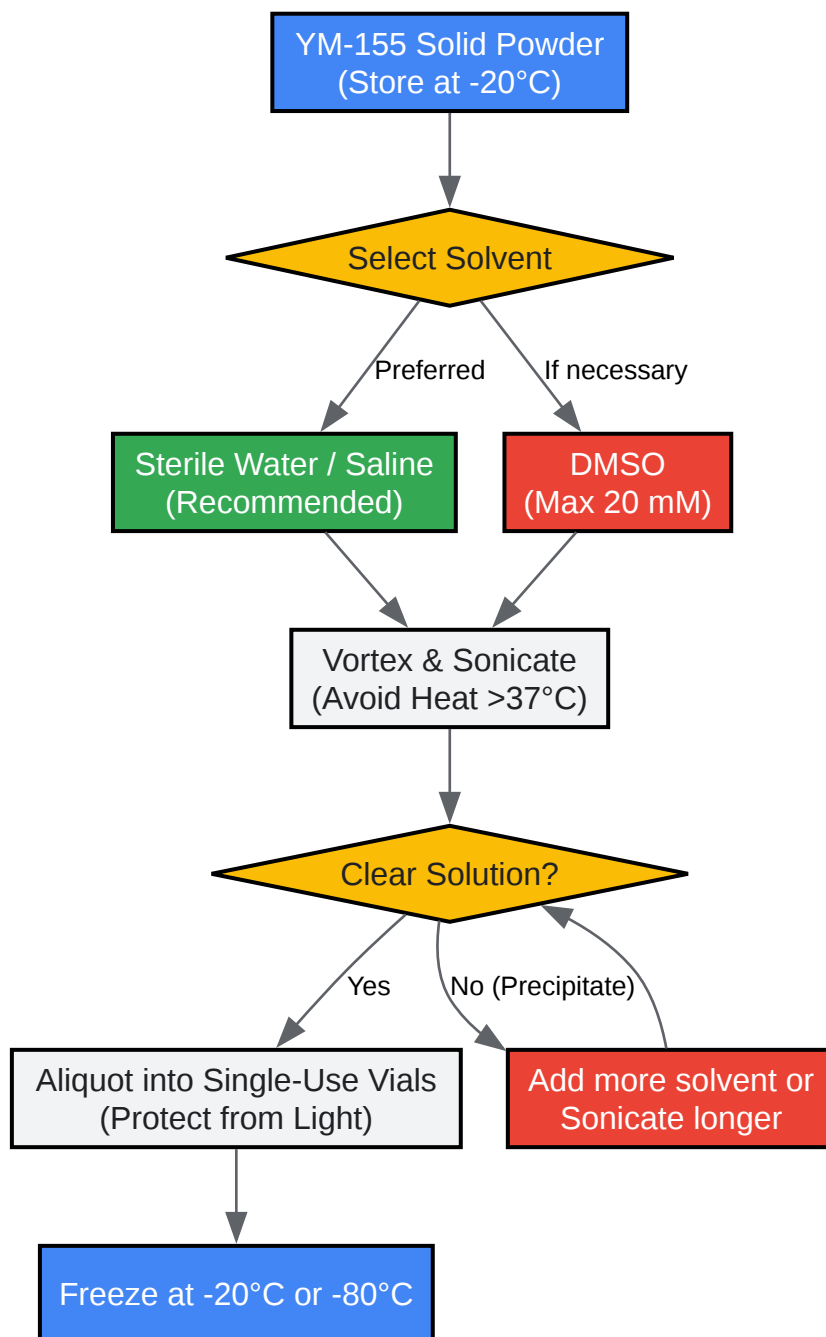
## Stability & Storage Specifications

### Solution Stability

YM-155 is susceptible to hydrolysis at extreme pH and oxidative degradation if exposed to intense light.

- Fresh Solution (Room Temp): Stable for up to 24 hours in cell culture media or saline. Clinical infusion protocols utilize 168-hour continuous infusions, suggesting high stability in saline at ambient temperatures, provided it is protected from light.
- Frozen Stock (-20°C): Stable for 6 months.
- Freeze-Thaw Sensitivity: High. Repeated freeze-thaw cycles can cause crystal formation that is difficult to re-dissolve.
  - Rule of Thumb: Discard any aliquot that has been thawed more than twice.

### Visual Workflow: Reconstitution & Storage



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Figure 1: Decision tree for optimal reconstitution and storage of YM-155 to prevent precipitation and degradation.

## Troubleshooting & FAQs

## Q1: My YM-155 stock solution in DMSO has a precipitate after thawing. What happened?

A: This is common. YM-155 (Bromide) has lower solubility in DMSO than in water. If you prepared a stock >20 mM, it likely crashed out upon freezing.

- Fix: Warm the vial to 37°C for 5 minutes and sonicate. If it does not dissolve, dilute the stock with sterile water (if the experiment allows) or prepare a fresh stock at a lower concentration.

## Q2: Can I keep the diluted drug in cell culture media in the fridge for a week?

A: No. While YM-155 is relatively stable chemically, dilute solutions in media (containing serum, proteins, and varying pH) are prone to adsorption to plastic and hydrolysis over time.

- Protocol: Prepare the working dilution in media immediately before adding it to the cells.

## Q3: Is YM-155 light sensitive?

A: Yes, moderate sensitivity. YM-155 can generate Reactive Oxygen Species (ROS) upon excitation. Prolonged exposure to ambient light can induce photo-degradation or alter its cytotoxic profile.

- Action: Store stocks in amber vials or wrap tubes in aluminum foil.

## Q4: I see variable cell death rates. Is the drug degrading?

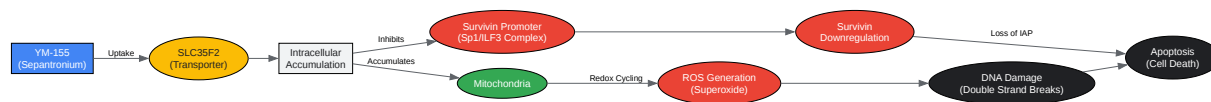
A: If the drug was stored correctly, variability is likely biological. YM-155 efficacy is highly dependent on SLC35F2 expression (the transporter required for uptake).

- Check: Verify if your cell line expresses SLC35F2. Low expression leads to resistance, which can be mistaken for drug degradation.

## Mechanistic Context

Understanding the mechanism helps validate if the drug is working.[4][5] YM-155 is not just a survivin inhibitor; it acts as a "molecular warhead" driven by oxidative stress.

## Pathway Diagram: Mechanism of Action



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Figure 2: Dual mechanism of YM-155 involving transcriptional suppression of Survivin and ROS-mediated DNA damage.

## References

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